

Euonymine: A Comprehensive Technical Review of a Bioactive Sesquiterpenoid Alkaloid

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Compound of Interest

Compound Name: *Euonymine*

Cat. No.: *B1583929*

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Introduction

Euonymine is a complex sesquiterpenoid alkaloid belonging to the dihydro- β -agarofuran class of natural products.[1] Isolated from plants of the *Euonymus* genus, this intricate molecule has garnered significant attention within the scientific community due to its reported biological activities, including anti-HIV and P-glycoprotein (P-gp) inhibitory effects.[2] Its elaborate chemical architecture, characterized by a highly oxygenated and stereochemically rich dihydro- β -agarofuran core linked to a substituted pyridine moiety, presents a formidable challenge for chemical synthesis and a compelling opportunity for medicinal chemistry exploration. This technical guide provides a detailed review of the current research on **Euonymine**, focusing on its chemical synthesis, biological activities, and the experimental methodologies employed in its investigation.

Chemical Profile

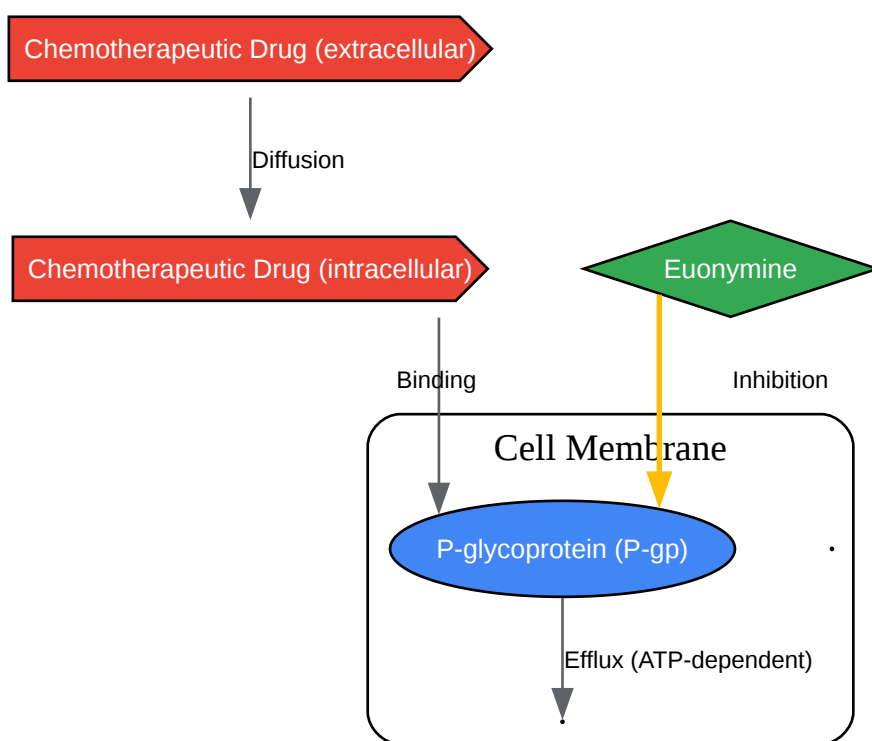
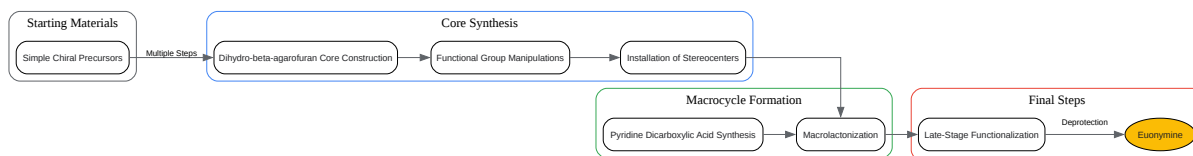
Euonymine is a macrocyclic alkaloid with the molecular formula $C_{38}H_{47}NO_{18}$. [2] The core of the molecule is euonyminol, a highly hydroxylated dihydro- β -agarofuran sesquiterpenoid. This core is adorned with multiple acetate groups and is characteristically bridged by a dicarboxylic acid derivative of pyridine, forming a large lactone ring. The absolute stereochemistry of **Euonymine** is complex, featuring numerous chiral centers that contribute to its unique three-dimensional structure and are crucial for its biological function.

Total Synthesis of Euonymine

The total synthesis of **Euonymine** is a significant achievement in organic chemistry, showcasing sophisticated strategies for the construction of its complex polycyclic framework and the installation of its numerous stereocenters. The synthetic routes typically involve the initial construction of the dihydro- β -agarofuran core, followed by the attachment of the pyridine-containing macrocycle.

Synthetic Workflow

A representative synthetic approach to **Euonymine** is outlined in the workflow diagram below. This multi-step process highlights the key stages, from commercially available starting materials to the final natural product. The synthesis often employs a convergent strategy, where key fragments of the molecule are synthesized independently before being coupled together.



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References

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